2-(4-Chloro-3-methylphenoxy)propanohydrazide as a chemical intermediate

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Compound of Interest

Compound Name: *2-(4-Chloro-3-methylphenoxy)propanohydrazide*

CAS No.: *125096-54-0*

Cat. No.: *B456907*

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As a Senior Application Scientist, this guide provides a detailed exploration of **2-(4-chloro-3-methylphenoxy)propanohydrazide** as a valuable chem intermediate. The information is structured to offer both a high-level understanding and granular, actionable protocols for researchers and professiona in drug development and chemical synthesis.

Introduction: A Versatile Phenoxy-based Intermediate

2-(4-chloro-3-methylphenoxy)propanohydrazide is a member of the aryloxyphenoxypropionate family, a class of compounds recognized for their diverse biological activities. The core structure, featuring a substituted phenoxy ring linked to a propanohydrazide moiety, provides a versatile scaffold the synthesis of a wide range of derivatives. The presence of the chloro and methyl groups on the phenyl ring, along with the reactive hydrazide functional group, allows for targeted modifications to modulate physicochemical properties and biological efficacy.

While direct literature on **2-(4-chloro-3-methylphenoxy)propanohydrazide** is limited, its structural similarity to other phenoxy acid derivatives sugge its potential as an intermediate in the development of novel therapeutic agents and agrochemicals. This guide will, therefore, draw upon established synthetic methodologies and known applications of closely related analogues to provide a comprehensive overview of its potential utility.

Physicochemical Properties and Safety Data

A thorough understanding of the physicochemical properties and safety considerations is paramount before handling any chemical intermediate. The following table summarizes key data, extrapolated from structurally similar compounds like 2-(4-chloro-2-methylphenoxy)propanoic acid (MCPP)[1].

Property	Value	Source/Comment
Molecular Formula	$C_{10}H_{13}ClN_2O_2$	Calculated
Molecular Weight	228.68 g/mol	Calculated
Appearance	Likely a white to off-white solid	Based on related compounds
Solubility	Expected to be soluble in organic solvents like ethanol, methanol, and DMSO. Limited solubility in water.	General characteristic of similar organic molecules
Handling Precautions	Handle in a well-ventilated area. Wear suitable protective clothing, gloves, and eye/face protection. Avoid formation of dust and aerosols.[1]	Standard laboratory practice for chemical intermediates.
Potential Hazards	May cause skin and eye irritation. May be harmful if swallowed or inhaled.[2]	Based on MSDS of related phenoxy compounds.
First Aid Measures	Inhalation: Move to fresh air. Skin Contact: Wash with soap and water. Eye Contact: Rinse with plenty of water. Ingestion: Seek medical attention.[1]	Standard first aid procedures.

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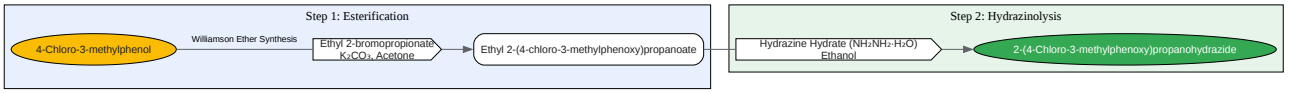
Synthesis of 2-(4-chloro-3-methylphenoxy)propanohydrazide

The synthesis of **2-(4-chloro-3-methylphenoxy)propanohydrazide** can be logically approached in a two-step process, starting from 4-chloro-3-methylphenol. This pathway is analogous to the synthesis of similar acetohydrazides from their corresponding phenolic precursors[3].

Synthetic Workflow

The overall synthetic scheme is depicted below:



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Caption: Synthetic pathway for **2-(4-chloro-3-methylphenoxy)propanohydrazide**.

Detailed Protocol: Synthesis of 2-(4-chloro-3-methylphenoxy)propanohydrazide

Step 1: Synthesis of Ethyl 2-(4-chloro-3-methylphenoxy)propanoate

- To a solution of 4-chloro-3-methylphenol (1 equivalent) in acetone, add anhydrous potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add ethyl 2-bromopropionate (1.2 equivalents) dropwise to the reaction mixture.
- Reflux the reaction mixture for 12-18 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- After completion, filter the reaction mixture to remove potassium carbonate.
- Evaporate the solvent under reduced pressure to obtain the crude ethyl 2-(4-chloro-3-methylphenoxy)propanoate.
- Purify the crude product by column chromatography (silica gel, hexane:ethyl acetate gradient) to yield the pure ester.

Step 2: Synthesis of **2-(4-chloro-3-methylphenoxy)propanohydrazide**

- Dissolve the purified ethyl 2-(4-chloro-3-methylphenoxy)propanoate (1 equivalent) in ethanol.
- Add hydrazine hydrate (3-5 equivalents) to the solution.
- Reflux the mixture for 8-12 hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture to room temperature.
- Pour the cooled mixture into ice-cold water.
- Collect the precipitated solid by filtration, wash with cold water, and dry under vacuum to obtain **2-(4-chloro-3-methylphenoxy)propanohydrazide**

Applications as a Chemical Intermediate

The hydrazide functional group is a versatile handle for the synthesis of various heterocyclic compounds and other derivatives with potential biologica activities.

Synthesis of Schiff Bases

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Hydrazides readily condense with aldehydes and ketones to form Schiff bases (hydrazones). These derivatives of the related 2-(4-chloro-3-methylphenoxy)acetohydrazide have shown promising antibacterial and anthelmintic activities[3].

Synthesis of Pyrazoles and Other Heterocycles

The hydrazide moiety can also be utilized in cyclization reactions to form five- and six-membered heterocyclic rings, which are common scaffolds in medicinal chemistry[4].

Potential Biological Activities of Derivatives

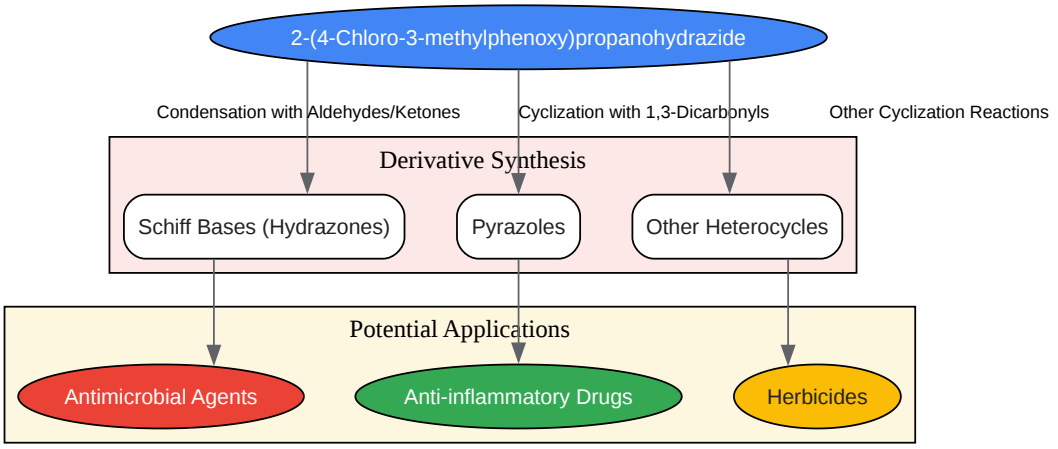
Based on the broader class of phenoxy acid derivatives, compounds synthesized from **2-(4-chloro-3-methylphenoxy)propanohydrazide** may exhib range of biological activities, including:

- Antimicrobial and Antifungal: As demonstrated by related Schiff bases[3][5].
- Herbicidal: Many phenoxypropionate compounds are known herbicides[6].
- Anti-inflammatory and Analgesic: A common application of related chemical scaffolds[4].

Exemplary Protocol: Synthesis of a Schiff Base Derivative

This protocol describes the synthesis of a Schiff base from **2-(4-chloro-3-methylphenoxy)propanohydrazide** and a representative aldehyde (e.g., 4 hydroxybenzaldehyde).

- Dissolve **2-(4-chloro-3-methylphenoxy)propanohydrazide** (1 equivalent) in ethanol.
- Add 4-hydroxybenzaldehyde (1 equivalent) to the solution.
- Add a catalytic amount of glacial acetic acid (2-3 drops).
- Reflux the reaction mixture for 4-6 hours.
- Monitor the reaction by TLC.
- Upon completion, cool the mixture to room temperature.
- Collect the precipitated solid by filtration, wash with cold ethanol, and dry to obtain the desired Schiff base.



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Caption: Potential applications of **2-(4-chloro-3-methylphenoxy)propanohydrazide**.

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Conclusion

2-(4-chloro-3-methylphenoxy)propanohydrazide represents a promising, yet underexplored, chemical intermediate. Its synthesis is straightforward and its reactive hydrazide functionality opens doors to a vast chemical space of potential derivatives. The protocols and insights provided in this guide based on sound chemical principles and data from related compounds, offer a solid foundation for researchers to begin exploring the utility of this versatile building block in their drug discovery and development programs.

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